

3-Chloro-4-fluorophenylhydrazine hydrochloride safety and handling precautions

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Compound of Interest

Compound Name: 3-Chloro-4-fluorophenylhydrazine hydrochloride

Cat. No.: B068651

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An In-depth Technical Guide to the Safety and Handling of **3-Chloro-4-fluorophenylhydrazine hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling information for **3-Chloro-4-fluorophenylhydrazine hydrochloride** (CAS No: 175135-74-7). The following sections detail the material's hazards, safe handling procedures, emergency response protocols, and physical properties to ensure its safe use in a laboratory setting.

Hazard Identification and Classification

3-Chloro-4-fluorophenylhydrazine hydrochloride is a hazardous substance that requires careful handling. It is classified as toxic if swallowed and causes significant skin and eye irritation.^[1] It may also cause respiratory irritation.^{[1][2]}

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3 / Category 4	H301/H302: Toxic / Harmful if swallowed [1] [2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation [1] [2] [3]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation [1] [2] [3]
Specific Target Organ Toxicity — Single Exposure	Category 3	H335: May cause respiratory irritation [1] [2]

Hazard Pictograms:

- Skull and Crossbones: Indicates acute toxicity (fatal or toxic).
- Exclamation Mark: Indicates skin/eye irritation, skin sensitization, acute toxicity (harmful), narcotic effects, or respiratory tract irritation.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is critical for its safe handling and storage.

Table 2: Physical and Chemical Properties of **3-Chloro-4-fluorophenylhydrazine hydrochloride**

Property	Value	Source
CAS Number	175135-74-7	[1] [4]
Molecular Formula	C ₆ H ₇ Cl ₂ FN ₂	[1] [4]
Molecular Weight	197.03 g/mol	[1] [4]
Appearance	Solid / Powder	[4]
Melting Point	~210°C (decomposition)	[1]
Purity	98%	[1]

Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize exposure risk.

Handling Procedures

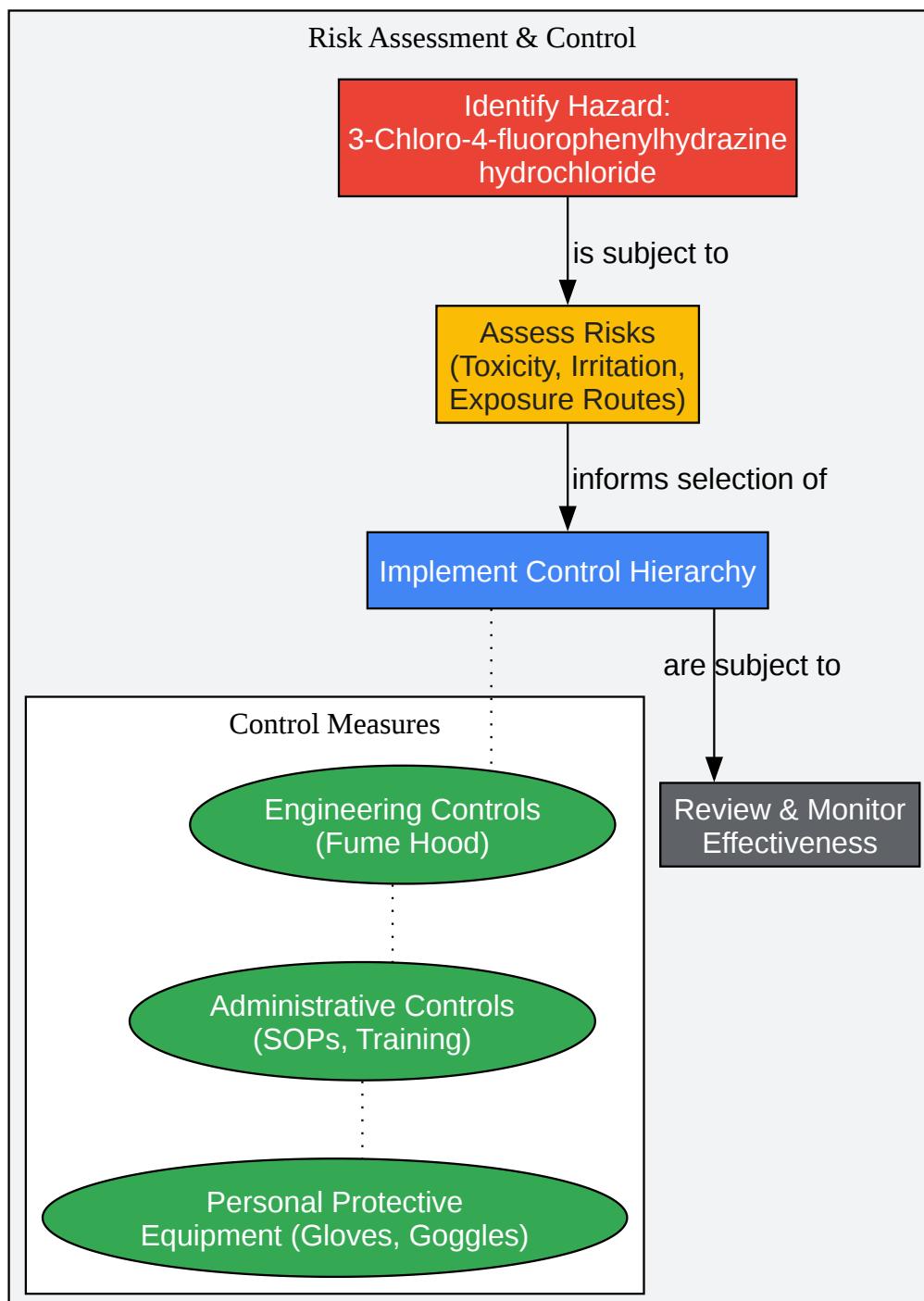
- General Handling: Avoid all personal contact, including inhalation of dust.[\[2\]](#) Use only in a well-ventilated area or under a chemical fume hood.[\[2\]](#)[\[5\]](#) Do not eat, drink, or smoke when using this product.[\[2\]](#)[\[3\]](#) Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)[\[3\]](#)
- Engineering Controls: Ensure that eyewash stations and safety showers are close to the workstation location.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[\[2\]](#)[\[3\]](#) For eye protection, use safety glasses with side-shields or goggles conforming to EN166 or NIOSH standards.[\[3\]](#)[\[7\]](#) Chemical-resistant gloves (e.g., nitrile rubber) should be worn.[\[8\]](#) If dust formation is likely, a NIOSH/MSHA-approved respirator (such as a type N95) is required.[\[9\]](#)

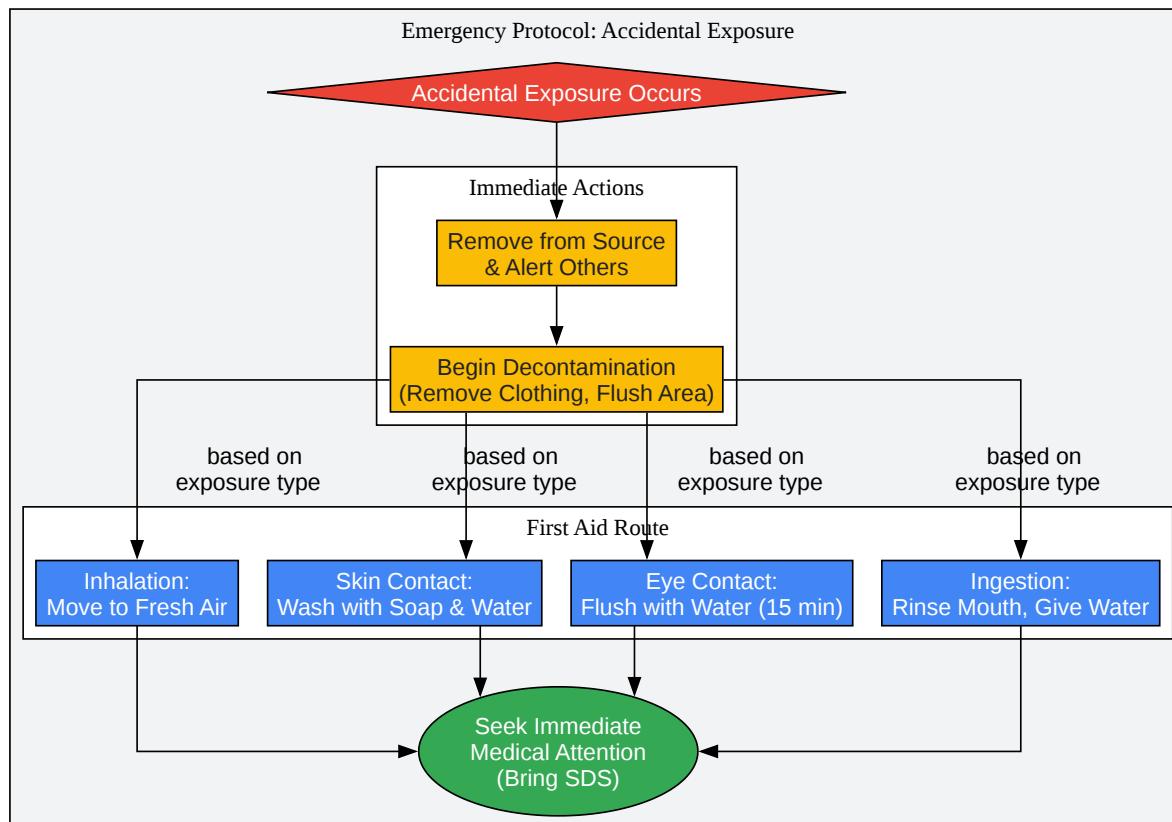
Storage Requirements

- Conditions: Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[\[2\]](#)[\[3\]](#)[\[7\]](#) Keep away from incompatible materials such as strong oxidizing agents.[\[9\]](#)
- Security: Store in a locked-up area, accessible only to authorized personnel.[\[2\]](#)[\[7\]](#)

- Container Integrity: Protect containers from physical damage and check regularly for leaks.

[\[2\]](#)





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